

Application Notes & Protocols: Enzymatic Synthesis of γ-Glutamyl Peptides using Glutamyl-cysteine Ligase

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Introduction

Glutamyl-cysteine ligase (GCL), also known as γ -glutamylcysteine synthetase (γ -GCS), is the first and rate-limiting enzyme in the biosynthesis of glutathione (GSH).[1] GCL catalyzes the ATP-dependent formation of a unique γ -glutamyl bond between the γ -carboxyl group of glutamate and the α -amino group of cysteine.[1] This enzymatic activity is not strictly limited to cysteine. GCL exhibits broad substrate specificity, accepting a variety of amino acids as the nucleophilic acceptor, thereby enabling the synthesis of a diverse range of γ -glutamyl dipeptides. This property makes GCL a valuable biocatalyst for the production of novel peptides with potential applications in drug development, functional foods, and as research tools.

These application notes provide a comprehensive guide to utilizing GCL for the synthesis of y-glutamyl peptides, including detailed protocols for enzyme preparation, peptide synthesis, and product purification.

Enzymatic Reaction Mechanism

The synthesis of y-glutamyl peptides by GCL is a two-step process that occurs at the active site of the enzyme. The reaction is initiated by the phosphorylation of the y-carboxyl group of

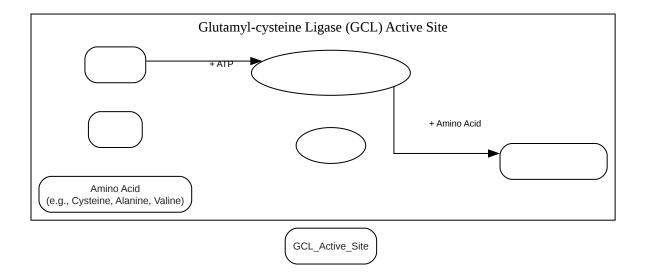




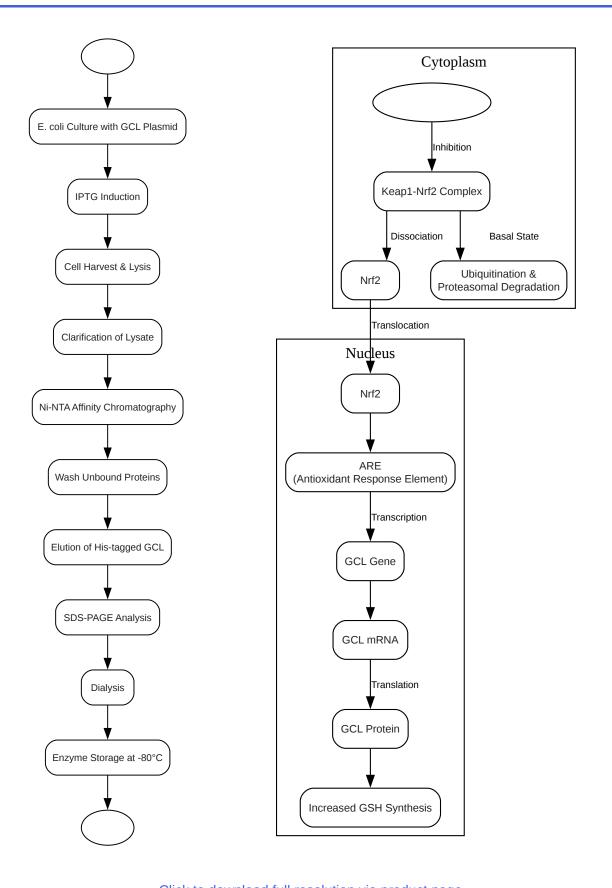


glutamate by ATP, which forms a γ -glutamyl phosphate intermediate. Subsequently, the α -amino group of the acceptor amino acid performs a nucleophilic attack on this intermediate, leading to the formation of the γ -glutamyl dipeptide and the release of ADP and inorganic phosphate.









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References

- 1. Glutamate-cysteine ligase Wikipedia [en.wikipedia.org]
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